

Application Notes and Protocols for Dating Nuclear Events Using Barium-140

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Compound of Interest

Compound Name: Barium-140

CAS No.: 14798-08-4

Cat. No.: B1234999

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These application notes provide a comprehensive overview and detailed protocols for the use of **Barium-140** (^{140}Ba) in the dating of nuclear events. The methodologies described are essential for forensic radiochemistry, environmental monitoring, and nuclear safeguards.

Introduction

Barium-140 is a fission product with a relatively high yield in the nuclear fission of uranium and plutonium.[1][2][3][4][5][6] Its half-life of 12.752 days makes it a valuable chronometer for events that occurred several days to weeks prior to sample collection.[7] ^{140}Ba decays to Lanthanum-140 (^{140}La), which has a shorter half-life of 1.678 days. The activity ratio of the parent-daughter pair, ^{140}Ba and ^{140}La , can be used to accurately determine the time elapsed since the fission event, often referred to as "zero time".[7][8][9][10][11] This dating method is crucial for investigating the origin and timeline of nuclear incidents.

Principle of $^{140}\text{Ba}/^{140}\text{La}$ Dating

The dating method relies on the principles of radioactive decay and parent-daughter secular equilibrium.[7] Following a nuclear event, ^{140}Ba is produced as a primary fission product. It then decays to ^{140}La . The activity of ^{140}La in a sample is a function of the initial amount of ^{140}Ba and the time elapsed since the event. By measuring the activities of both ^{140}Ba and its daughter ^{140}La , the time since the event can be calculated using the Bateman equation for radioactive decay and ingrowth.[12][13][14]

The activity ratio of ^{140}La to ^{140}Ba changes predictably over time. Initially, this ratio is zero. It increases as ^{140}La grows in from the decay of ^{140}Ba , reaching a transient equilibrium after about 10 days.[7] By measuring this ratio in a collected sample, one can pinpoint the time of the nuclear event.

Quantitative Data

Nuclear Decay Data

Nuclide	Half-life	Decay Mode	Primary Gamma Ray Energies (keV)
Barium-140 (^{140}Ba)	12.752 days	β^-	162.7, 304.8, 537.3
Lanthanum-140 (^{140}La)	1.678 days	β^-	487.0, 815.8, 1596.5

Source: Data compiled from multiple nuclear data sources.

Cumulative Fission Yields of Barium-140

The cumulative fission yield is the fraction of a particular nuclide produced per fission event. These values are crucial for estimating the initial amount of ^{140}Ba produced in a nuclear event.

Fissionable Material	Neutron Energy	Cumulative Fission Yield (%)
Uranium-235 (^{235}U)	Thermal	6.29 ± 0.14
Uranium-235 (^{235}U)	Fast	6.10 ± 0.15
Plutonium-239 (^{239}Pu)	Thermal	5.45 ± 0.11
Plutonium-239 (^{239}Pu)	Fast	5.23 ± 0.16

Source: Data compiled from various experimental measurements and evaluated nuclear data libraries.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[15\]](#)

Experimental Protocols

Protocol 1: Sample Collection and Preparation

Objective: To collect and prepare environmental samples (soil and water) for the analysis of ^{140}Ba .

Materials:

- Personal Protective Equipment (PPE): gloves, lab coat, safety glasses
- Sample containers (e.g., polyethylene bottles for water, plastic bags for soil)
- Deionized water
- Nitric acid (HNO_3), concentrated
- Hydrofluoric acid (HF), concentrated (for soil)
- Perchloric acid (HClO_4), concentrated (for soil)
- Drying oven
- Muffle furnace
- Hot plate

- Beakers and other standard laboratory glassware

Procedure for Water Samples:

- Collect a representative water sample in a clean polyethylene bottle.
- Acidify the sample to a pH of less than 2 with concentrated nitric acid to prevent adsorption of radionuclides to the container walls.
- Filter the sample through a 0.45 μm filter to separate suspended and dissolved fractions, if required.
- Proceed to the radiochemical separation protocol.

Procedure for Soil Samples:

- Collect a surface soil sample from the area of interest.
- Dry the soil sample in an oven at 105°C to a constant weight.
- Homogenize the dried sample by grinding and sieving.
- Weigh a representative aliquot of the dried soil (e.g., 10-100 g) into a beaker.
- Ash the sample in a muffle furnace at 500-600°C to remove organic matter.
- Acid Digestion:
 - Add a mixture of concentrated nitric acid and hydrofluoric acid to the ashed soil in a Teflon beaker.
 - Heat the mixture on a hot plate to near dryness.
 - Add concentrated perchloric acid and heat until dense white fumes appear. Caution: Perchloric acid is a strong oxidizing agent and should be handled with extreme care in a fume hood designed for its use.

- Dissolve the residue in dilute nitric acid. The sample is now ready for radiochemical separation.

Protocol 2: Radiochemical Separation of Barium-140

Objective: To isolate and purify ^{140}Ba from the sample matrix and other interfering radionuclides. This protocol utilizes ion-exchange chromatography.

Materials:

- Cation exchange resin (e.g., AG50W-X8)
- Chromatography columns
- Hydrochloric acid (HCl), various concentrations
- Nitric acid (HNO_3), various concentrations
- Barium carrier solution (stable barium salt)
- Ammonium hydroxide (NH_4OH)
- Oxalic acid

Procedure:

- Add a known amount of stable barium carrier to the prepared sample solution to monitor chemical yield.
- Adjust the acidity of the sample solution to approximately 2 M HCl.
- Prepare a cation exchange column by slurring the resin in deionized water and pouring it into the column.
- Condition the column by passing 2 M HCl through it.
- Load the sample solution onto the column. Radionuclides, including barium, will be adsorbed onto the resin.

- Wash the column with 2 M HCl to remove anionic and weakly bound cationic interfering nuclides.
- Elute interfering cations such as iron and other fission products with increasing concentrations of HCl.
- Elute Barium from the column using a higher concentration of HCl (e.g., 6 M HCl).
- Collect the barium-containing fraction.
- Precipitate barium as barium sulfate (BaSO_4) by adding sulfuric acid.
- Filter, wash, and dry the precipitate.
- Weigh the precipitate to determine the chemical yield of the separation.
- Mount the precipitate for gamma spectrometry analysis.

Protocol 3: Gamma-Ray Spectrometry Analysis

Objective: To measure the activities of ^{140}Ba and its daughter ^{140}La .

Materials:

- High-Purity Germanium (HPGe) gamma-ray spectrometer
- Lead shielding
- Calibration sources (e.g., mixed gamma standard)
- Data acquisition and analysis software

Procedure:

- Energy and Efficiency Calibration:
 - Perform an energy calibration of the HPGe detector using a standard source with well-known gamma-ray energies covering the range of interest (approximately 100 keV to 2000 keV).

- Perform an efficiency calibration using a certified mixed-nuclide gamma-ray standard with a geometry identical to that of the prepared samples.
- Sample Measurement:
 - Place the prepared ^{140}Ba sample in a reproducible counting geometry in front of the detector.
 - Acquire a gamma-ray spectrum for a sufficient counting time to achieve good statistical uncertainty for the photopeaks of interest.
- Spectral Analysis:
 - Identify the characteristic gamma-ray photopeaks for ^{140}Ba (e.g., 537.3 keV) and ^{140}La (1596.5 keV).
 - Determine the net peak area for each identified photopeak.
 - Calculate the activity of ^{140}Ba and ^{140}La using the following formula:

Calculation of Time Since Nuclear Event

The time (t) since the nuclear event can be calculated from the activity ratio of ^{140}La to ^{140}Ba using the Bateman equation for a parent-daughter decay chain where the initial daughter activity is zero:

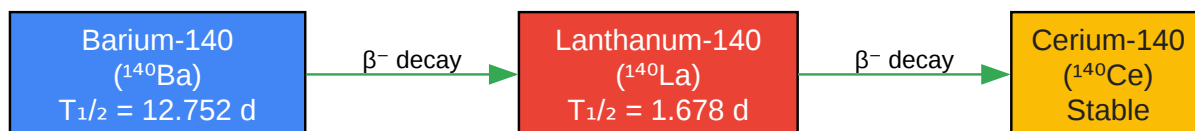
$$A_2 / A_1 = (\lambda_2 / (\lambda_2 - \lambda_1)) * (1 - e^{-(\lambda_2 - \lambda_1)t})$$

Where:

- A_2 is the activity of ^{140}La at the time of measurement.
- A_1 is the activity of ^{140}Ba at the time of measurement.
- λ_2 is the decay constant of ^{140}La ($\ln(2) / T_{1/2}$ of ^{140}La).
- λ_1 is the decay constant of ^{140}Ba ($\ln(2) / T_{1/2}$ of ^{140}Ba).
- t is the time elapsed since the nuclear event (the unknown to be solved for).

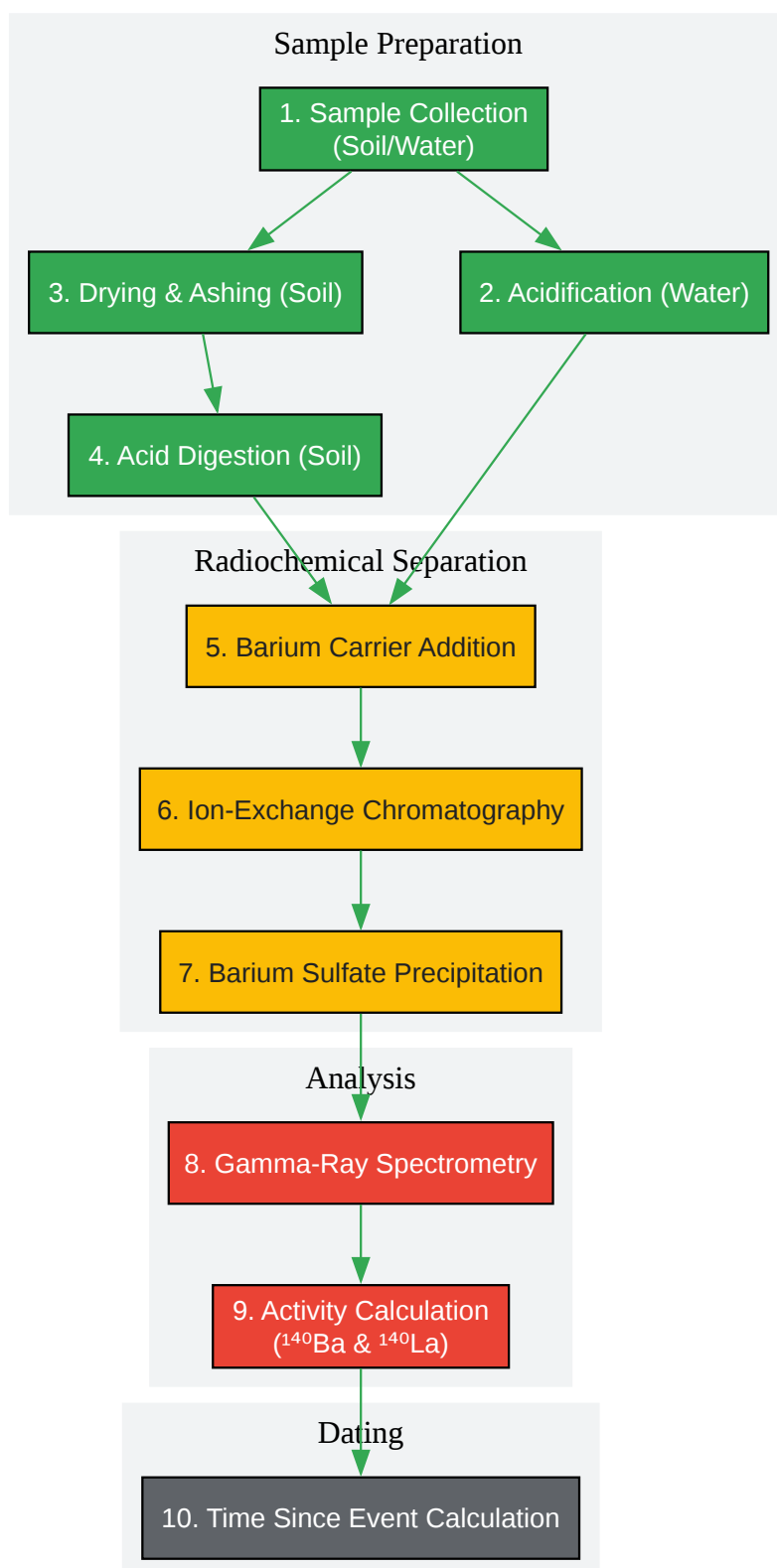
This equation can be solved for 't' to determine the age of the sample.

Visualizations



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Caption: Decay chain of **Barium-140** to stable Cerium-140.



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